

safety data sheet (SDS) for 5-(4-Bromophenyl)isothiazole

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)isothiazole

CAS No.: 49602-97-3

Cat. No.: B3141989

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An In-Depth Technical Guide to the Safe Handling of 5-(4-Bromophenyl)isothiazole

This guide provides researchers, scientists, and drug development professionals with a comprehensive understanding of the safety, handling, and disposal considerations for **5-(4-Bromophenyl)isothiazole**. Moving beyond a standard Safety Data Sheet (SDS), this document synthesizes available data with established laboratory best practices to ensure both personal safety and experimental integrity. The isothiazole ring is a significant scaffold in medicinal chemistry, known to be present in compounds with a range of biological activities, including anti-inflammatory and antiviral properties.[1][2] As such, understanding the specific handling requirements of its derivatives, like the brominated analogue **5-(4-Bromophenyl)isothiazole**, is critical for its application in research and development.

Chemical and Physical Identity

5-(4-Bromophenyl)isothiazole is a solid organic compound. Its identity and core physical properties are summarized below. This data is fundamental for risk assessment, experimental planning (e.g., solubility tests, reaction stoichiometry), and proper storage.

Property	Value	Source(s)
CAS Number	49602-97-3	
Molecular Formula	C ₉ H ₆ BrNS	
Molecular Weight	240.12 g/mol	
Physical Form	Solid	
Purity	Typically ≥95%	
InChI Key	ULAQSIMEMVAAQI- UHFFFAOYSA-N	

Caption: Chemical structure of **5-(4-Bromophenyl)isothiazole**.

Hazard Identification and GHS Classification

Based on available supplier safety information, **5-(4-Bromophenyl)isothiazole** is classified under the Globally Harmonized System (GHS) with the following primary hazard:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statement: H302: Harmful if swallowed.

Expert Interpretation: The GHS07 pictogram indicates that the substance may cause less severe hazards, such as irritation (skin and eye), skin sensitization, or acute toxicity (harmful if swallowed, inhaled, or in contact with skin).[3] The H302 classification specifically confirms its oral toxicity. While other specific hazards like skin or eye irritation are not explicitly listed for this exact compound in the search results, they are common for isothiazole derivatives and general brominated organic compounds.[4][5] Therefore, it is prudent to handle this chemical as a potential skin and eye irritant.

Risk Mitigation and Safe Handling Protocols

Adherence to rigorous handling protocols is the most effective strategy for mitigating the risks associated with **5-(4-Bromophenyl)isothiazole**.

Engineering Controls

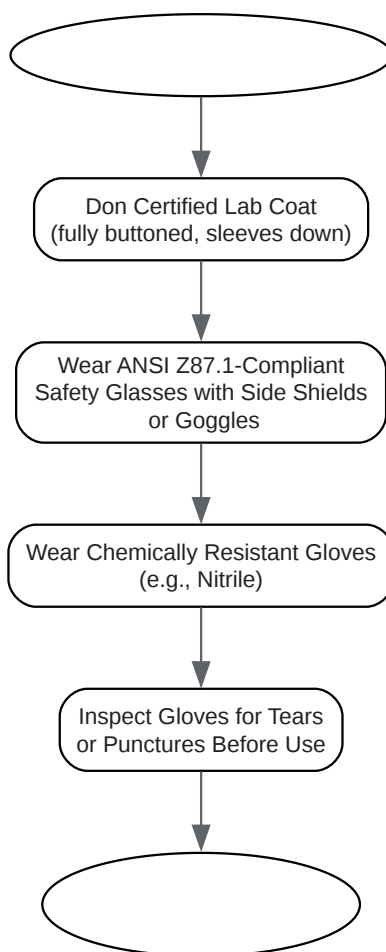
Protocol:

- All manipulations of solid **5-(4-Bromophenyl)isothiazole** (e.g., weighing, transferring, preparing solutions) must be conducted within a certified chemical fume hood.
- Ensure the fume hood has a verified face velocity (typically 80-120 feet per minute) to prevent the escape of dust or vapors.
- Keep the sash at the lowest practical height during work.

Rationale: Engineering controls provide the primary barrier of protection. A fume hood prevents the inhalation of fine particulates of the solid compound and any potential vapors from its solutions, directly addressing the "harmful if swallowed" hazard which can occur through incidental ingestion following inhalation of settled dust.

Personal Protective Equipment (PPE)

The precautionary statement P280 ("Wear protective gloves/protective clothing/eye protection/face protection") is explicitly associated with this chemical.



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Caption: Standard PPE workflow for handling **5-(4-Bromophenyl)isothiazole**.

Protocol:

- Eye/Face Protection: Wear safety glasses with side shields or chemical splash goggles.
- Skin Protection: Wear a flame-resistant laboratory coat. Ensure nitrile gloves are worn when handling the container or substance. Change gloves immediately if they become contaminated.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[6]

Rationale: The H302 hazard necessitates preventing any hand-to-mouth transfer. Gloves are the primary barrier. Eye protection is crucial as many related compounds are eye irritants.[5]

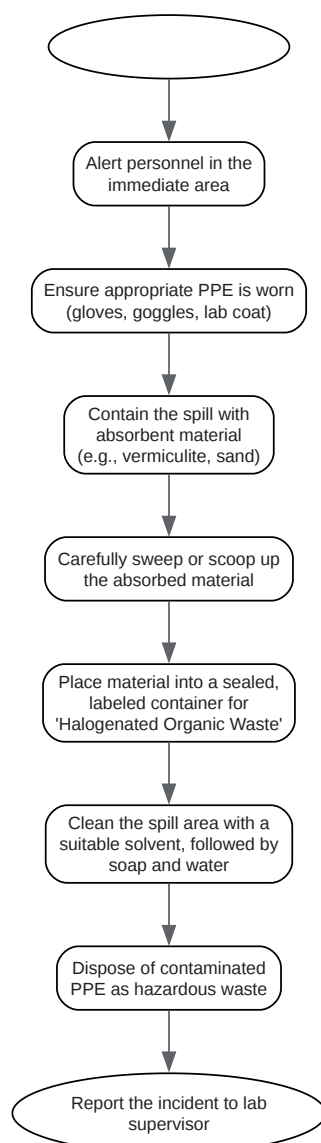
Emergency Procedures

In the event of an exposure or spill, immediate and correct action is critical.

Exposure Response

- If Swallowed (Ingestion): Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell.[7] Do not induce vomiting.
- If on Skin: Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water.[6][7] If skin irritation occurs, seek medical advice.
- If in Eyes: The precautionary statement P305+P351+P338 ("IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing") is directly applicable. Seek medical attention if irritation persists.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[6]

Spill Response



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Caption: Workflow for responding to a minor spill of **5-(4-Bromophenyl)isothiazole**.

Rationale: A structured response prevents the spread of contamination and ensures the safety of lab personnel. The key steps involve alerting others, containing the material to prevent it from spreading, and collecting it for proper disposal as hazardous waste.[4]

Storage and Stability

Proper storage is essential to maintain the chemical's integrity and prevent hazardous situations.

Protocol:

- Container: Keep the container tightly sealed to prevent moisture uptake and contamination. If the original container is opened, it must be carefully resealed and kept upright.
- Atmosphere: Store in a dry environment. Supplier recommendations specify "Sealed in dry, room temperature".
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[4]
- Segregation: Store away from incompatible materials such as strong oxidizing agents, alkalis, and reducing agents.[4]

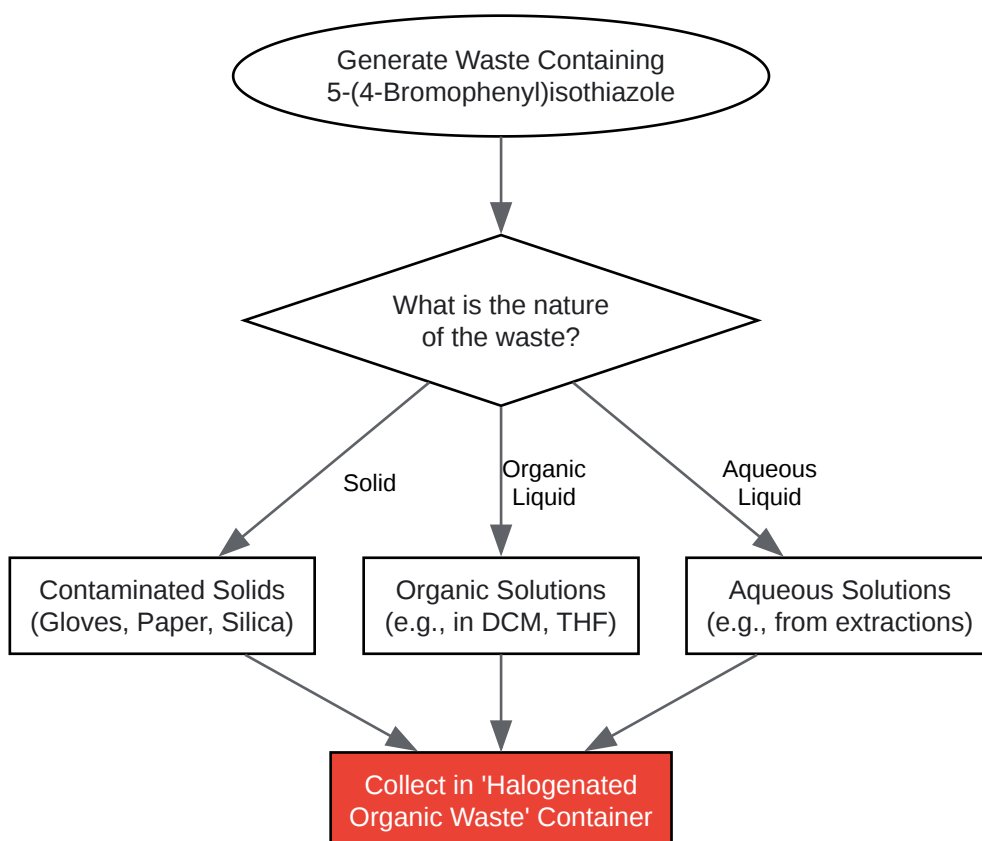
Rationale: Brominated organic compounds can be reactive and may degrade under improper conditions (e.g., light, heat, or contact with incompatible chemicals).[4] A tightly sealed container in a controlled environment ensures the compound's stability and purity for research applications.

Waste Management and Disposal

As a brominated organic compound, **5-(4-Bromophenyl)isothiazole** requires specific waste disposal procedures to prevent environmental harm.

Protocol:

- Waste Categorization: All waste containing this compound, including pure substance, solutions, and contaminated materials (e.g., gloves, weighing paper, silica gel), must be classified as "Halogenated Organic Waste".[4]
- Segregation: Never mix halogenated organic waste with non-halogenated organic waste.[4]
- Containerization: Collect all waste in a designated, properly labeled, and sealed hazardous waste container. The label must clearly state "Hazardous Waste" and "Halogenated Organic Waste".[4]
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company.



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Caption: Decision tree for proper waste segregation.

Rationale: Co-processing of halogenated and non-halogenated waste during incineration can lead to the formation of highly toxic byproducts like brominated dioxins.[4] Proper segregation at the source is a cornerstone of responsible chemical waste management and is often a regulatory requirement.

Context in Research & Development

The isothiazole nucleus is a key structural motif in medicinal chemistry.[1] Thiazole and isothiazole derivatives containing a 4-bromophenyl group have been investigated for a variety of biological activities. For instance, various 4-(4-bromophenyl)-thiazol-2-amine derivatives have been synthesized and evaluated for antimicrobial and anticancer activities.[8] Other research has explored bromophenyl-containing thiazole hybrids for their potential as anticancer and antimicrobial agents.[9][10] The synthesis of such compounds often involves multi-step reactions, making the handling of intermediates like **5-(4-Bromophenyl)isothiazole** a common

task for medicinal chemists.[11][12] A thorough understanding of its safety profile is therefore not just a matter of compliance, but a prerequisite for advancing research in these therapeutic areas.

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